

Application Notes and Protocols: In Vitro Assay of Hsd17B13-IN-102

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Compound of Interest

Compound Name: Hsd17B13-IN-102

Cat. No.: B12378385

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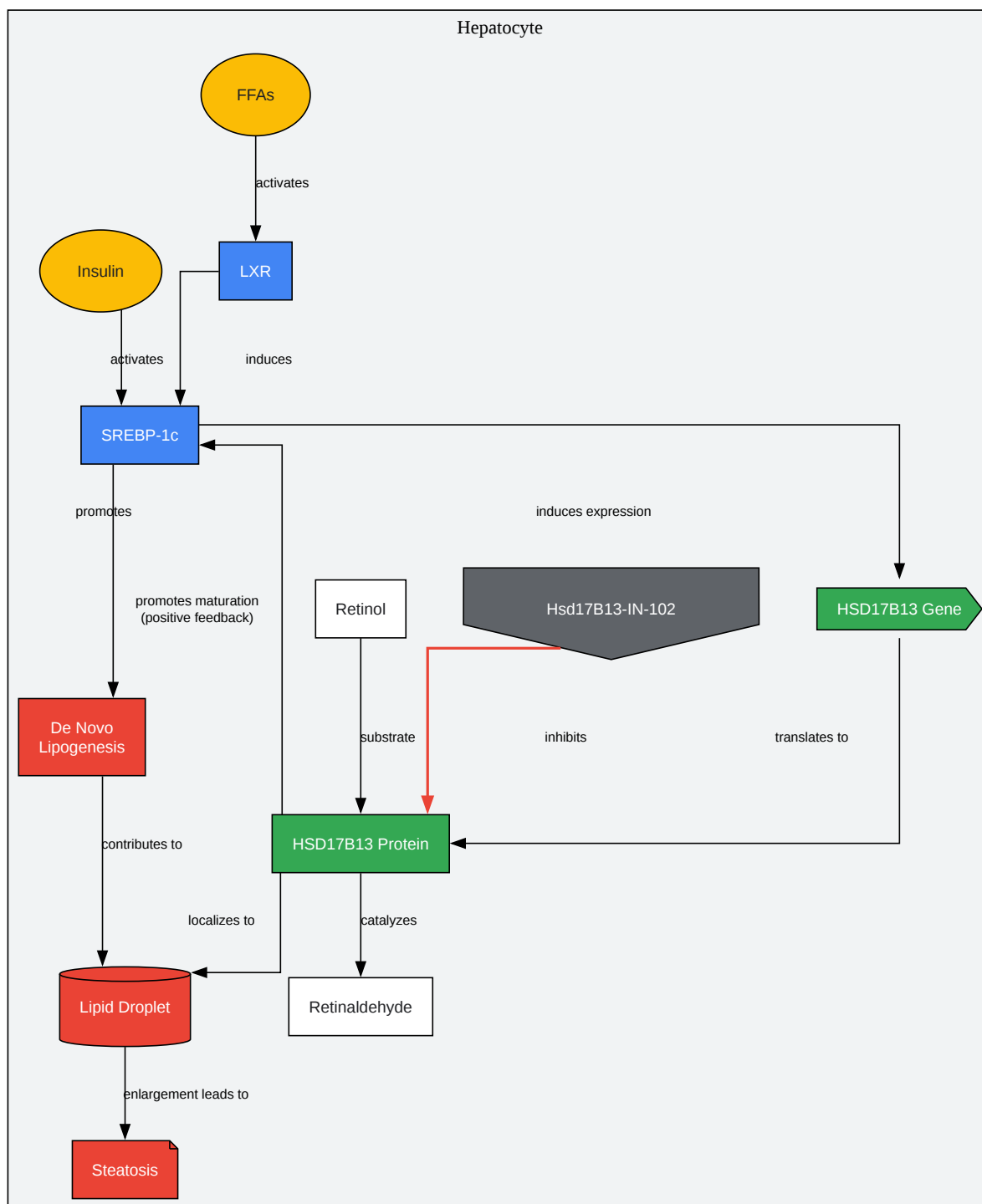
Introduction

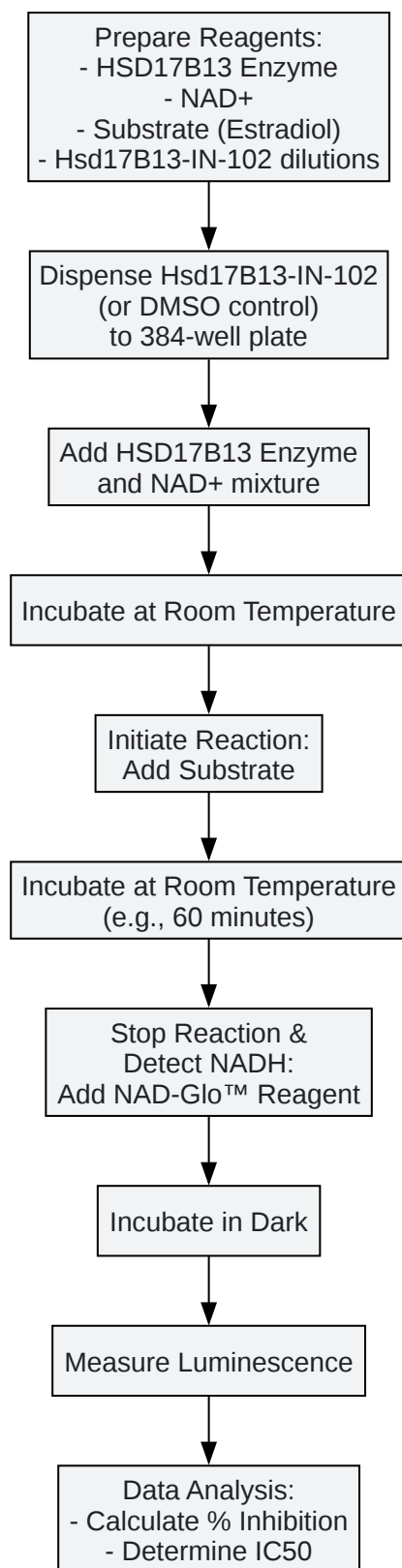
Hydroxysteroid 17-beta dehydrogenase 13 (HSD17B13) is a lipid droplet-associated enzyme predominantly expressed in the liver.[1][2][3] Emerging evidence has identified HSD17B13 as a key player in the pathogenesis of non-alcoholic fatty liver disease (NAFLD) and its progression to non-alcoholic steatohepatitis (NASH).[2][4][5] The enzymatic activity of HSD17B13 is implicated in hepatic lipid metabolism.[1][6] Consequently, inhibition of HSD17B13 presents a promising therapeutic strategy for the treatment of chronic liver diseases.[4][7] **Hsd17B13-IN-102** is a small molecule inhibitor designed to target the enzymatic function of HSD17B13. These application notes provide detailed protocols for the in vitro characterization of **Hsd17B13-IN-102**.

Application Notes

These protocols are intended for researchers, scientists, and drug development professionals engaged in the study of HSD17B13 and the discovery of its inhibitors. The described assays are designed to determine the potency and selectivity of **Hsd17B13-IN-102**. The primary assay is a biochemical enzyme activity assay that measures the inhibition of HSD17B13-mediated conversion of a substrate. A secondary cell-based assay is also described to evaluate the inhibitor's activity in a cellular context.

HSD17B13 Signaling Pathway in Hepatic Lipid Metabolism





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